

# Methyl 4-Bromo-3-Nitrobenzoate: A Comprehensive Technical Guide for Advanced Synthesis

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## Compound of Interest

Compound Name: Methyl 4-bromo-3-nitrobenzoate

Cat. No.: B1363462

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**Abstract:** This document provides an in-depth technical examination of **methyl 4-bromo-3-nitrobenzoate** (CAS No. 2363-16-8), a pivotal intermediate in modern organic synthesis. We move beyond a simple recitation of facts to deliver a field-proven perspective on its physicochemical properties, spectroscopic signature, reactivity, and safe handling. This guide is designed for researchers, chemists, and drug development professionals who require a functional understanding of how to leverage this versatile building block in complex synthetic pathways. We will explore the causality behind experimental protocols and provide actionable insights grounded in authoritative references.

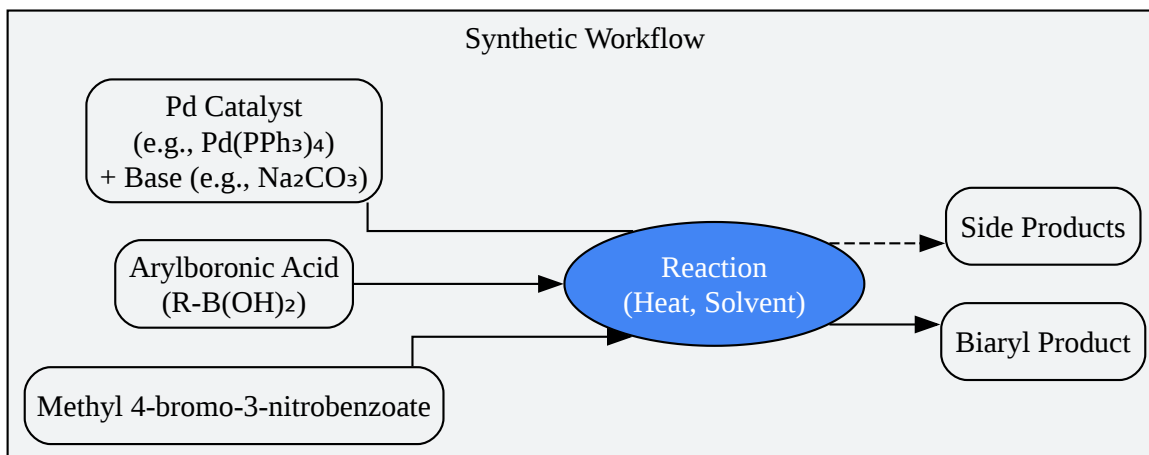
## Core Physicochemical & Structural Characteristics

**Methyl 4-bromo-3-nitrobenzoate** is a polysubstituted aromatic ester whose utility is derived from the unique electronic interplay of its three functional groups. Its identity and core properties are foundational to its application.

## Chemical Identity and Molecular Structure

The compound is systematically named **methyl 4-bromo-3-nitrobenzoate**.<sup>[1][2]</sup> Its structure, featuring a bromine atom and a nitro group ortho to each other on a methyl benzoate scaffold, creates specific steric and electronic environments that dictate its reactivity.

Generalized Suzuki Coupling Workflow.



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## References

- 1. Methyl 4-bromo-3-nitrobenzoate | C<sub>8</sub>H<sub>6</sub>BrNO<sub>4</sub> | CID 2736829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 4-Bromo-3-nitrobenzoate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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